

Application Notes and Protocols for Anisomycin-AM (Anis-AM) Incubation

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Compound of Interest

Compound Name: Anis-AM

Cat. No.: B136847

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Introduction

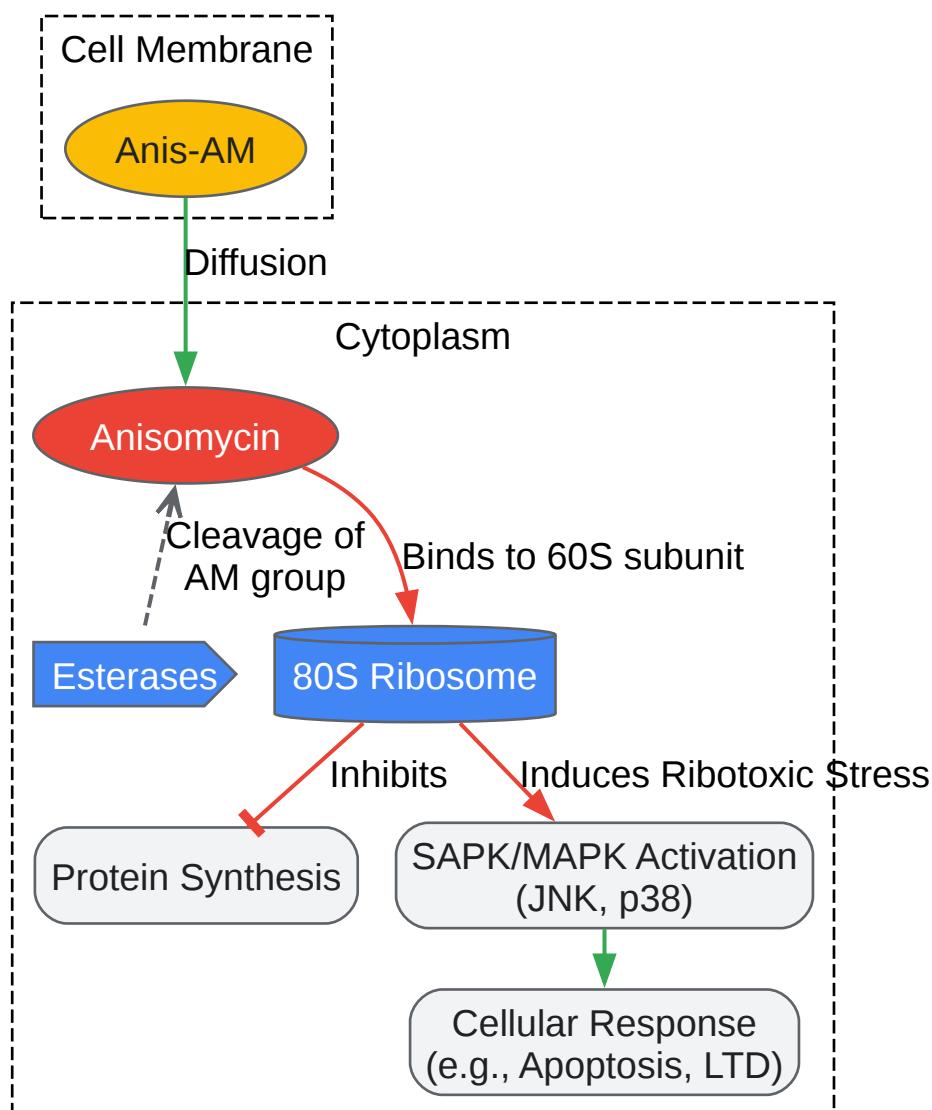
Anisomycin is a pyrrolidine antibiotic produced by *Streptomyces griseolus* that acts as a potent inhibitor of protein synthesis in eukaryotic cells.^{[1][2]} It functions by binding to the 60S ribosomal subunit, thereby inhibiting the peptidyl transferase reaction.^{[3][4][5]} Beyond its primary role as a translation inhibitor, anisomycin is widely utilized in research as a powerful activator of Stress-Activated Protein Kinases (SAPKs), including c-Jun N-terminal Kinase (JNK) and p38 Mitogen-Activated Protein Kinase (MAPK).^{[6][7]} This dual activity makes it an invaluable tool for investigating a range of cellular processes such as synaptic plasticity, stress signaling, and apoptosis.^{[6][8][9]}

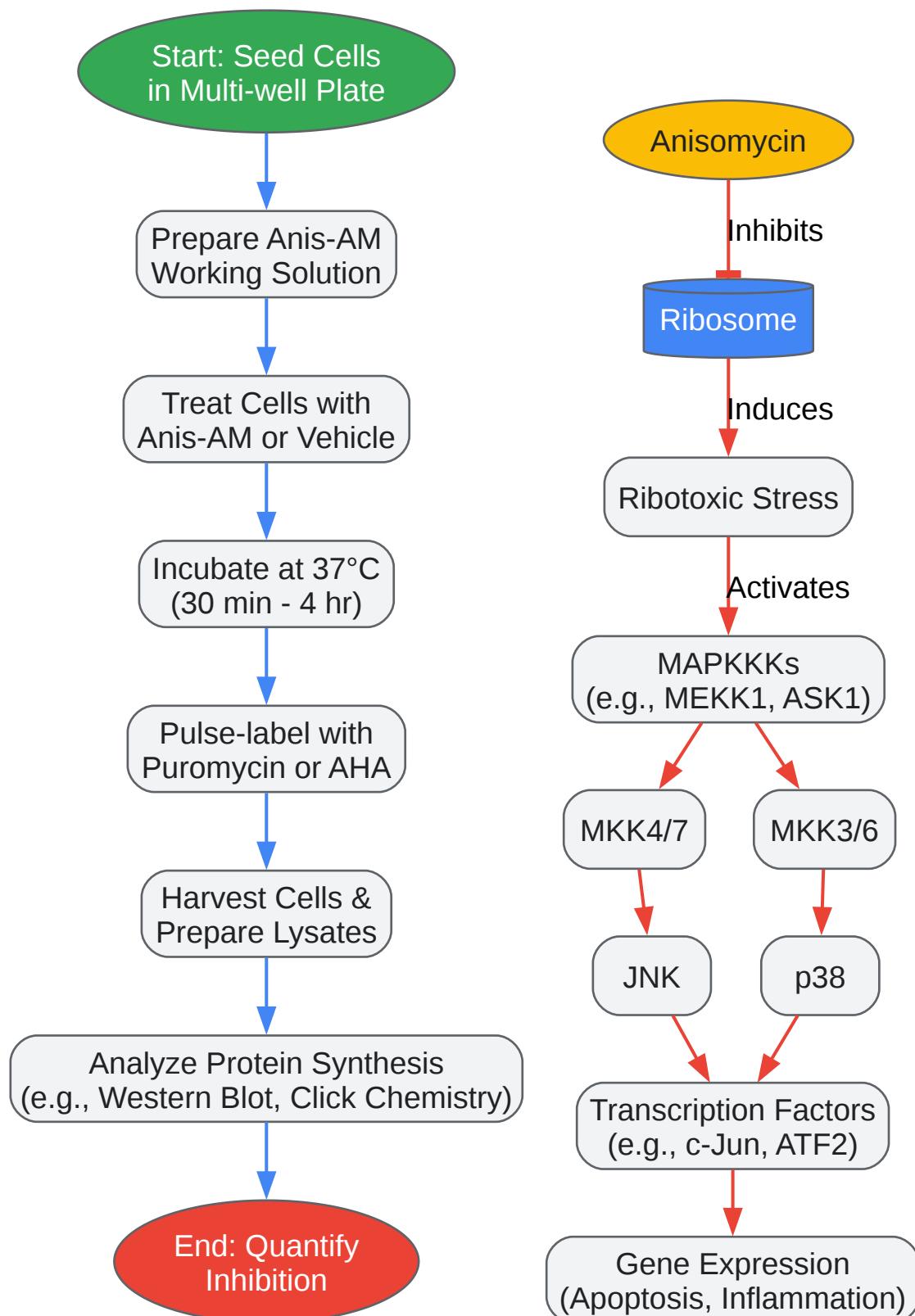
The "AM" designation in "Anis-AM" refers to the acetoxyethyl ester modification. This chemical group is added to render the molecule more lipophilic and membrane-permeant, facilitating its entry into live cells.^[10] Once inside the cell, non-specific intracellular esterases cleave the AM group, releasing the active anisomycin compound and trapping it within the cytoplasm.^[10] This ensures rapid and efficient loading for a variety of cell-based assays.

Mechanism of Action

Anisomycin exerts its biological effects through two primary mechanisms:

- Inhibition of Protein Synthesis: Anisomycin binds to the peptidyl transferase center of the 80S ribosome's 60S subunit, interfering with peptide bond formation and halting polypeptide chain elongation.[\[3\]](#)[\[4\]](#) This leads to a rapid and potent inhibition of global protein synthesis.[\[1\]](#)
- Activation of Stress Signaling Pathways: Anisomycin is a potent inducer of the ribotoxic stress response.[\[5\]](#)[\[11\]](#) This response is triggered by ribosomal damage and leads to the robust activation of MAPK signaling cascades, primarily the JNK and p38 MAPK pathways.[\[12\]](#)[\[13\]](#) Activation of these pathways can, in turn, regulate the expression of immediate-early genes (e.g., c-fos, c-jun) and initiate downstream cellular events, including apoptosis.[\[13\]](#)[\[14\]](#)[\[15\]](#)



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